

Application Notes and Protocols for AC-73: A Selective CD147 Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-73

Cat. No.: B1665390

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Abstract

AC-73 is a potent and selective small-molecule inhibitor of Cluster of Differentiation 147 (CD147), also known as EMMPRIN or basigin. It functions by specifically disrupting the dimerization of CD147, a key process in its activation. This inhibition consequently downregulates the CD147/ERK1/2/STAT3/MMP-2 signaling pathway, which is critically involved in tumor cell motility, invasion, and metastasis. These application notes provide detailed protocols for the proper solubilization, storage, and handling of **AC-73** for in vitro and in vivo research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **AC-73** is provided in the table below for easy reference.

Property	Value
Chemical Name	AC-73
CAS Number	775294-71-8
Molecular Formula	C ₂₁ H ₂₁ NO ₂
Molecular Weight	319.40 g/mol
Appearance	Crystalline solid
Purity	>98%
Solubility	Soluble in DMSO (≥ 250 mg/mL; 782.72 mM)[1]

Solubilization Protocols

Proper solubilization of **AC-73** is critical for accurate and reproducible experimental results. Due to its hydrophobic nature, **AC-73** is readily soluble in dimethyl sulfoxide (DMSO).

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **AC-73** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated pipettes

Protocol:

- Equilibrate the vial of **AC-73** powder to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **AC-73** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.194 mg of **AC-73**.

- Add the appropriate volume of anhydrous DMSO to the vial containing the **AC-73** powder.
- Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming (to 37°C) may be applied if necessary to aid solubilization.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the stock solution for each experiment to ensure consistency.

Storage and Stability

Proper storage of **AC-73** in both solid and solution forms is essential to maintain its chemical integrity and biological activity.

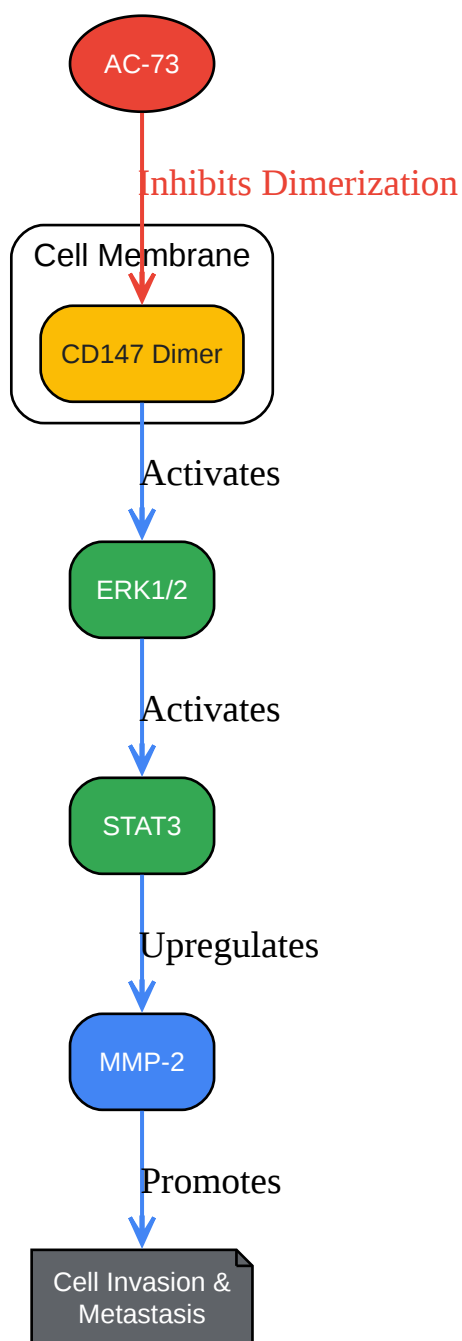
Form	Storage Temperature	Stability
Solid Powder	4°C (Short-term)	Days to weeks
-20°C (Long-term)	Months	
Stock Solution (in DMSO)	-20°C	At least 2 years ^[1]
-80°C	Up to 2 years	

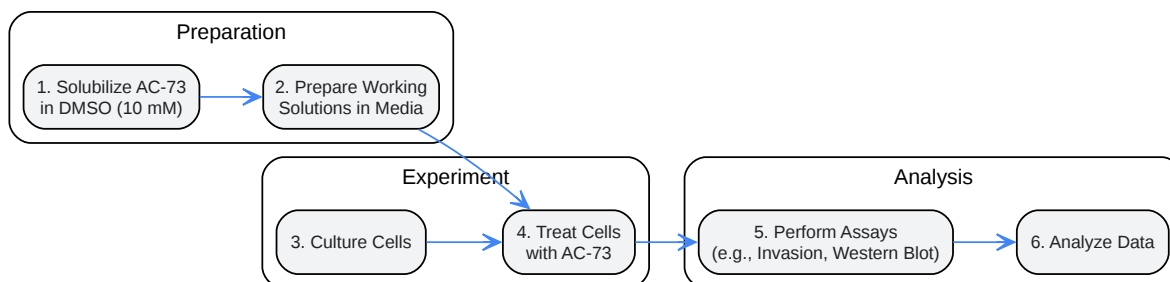
Recommendations:

- Protect the solid compound and stock solutions from light.
- Avoid repeated freeze-thaw cycles of the stock solution.

Mechanism of Action and Signaling Pathway

AC-73 exerts its biological effects by targeting CD147. The binding of **AC-73** to CD147 disrupts its homodimerization, which is a prerequisite for its function. This inhibition leads to the downregulation of downstream signaling cascades, primarily the ERK1/2 and STAT3 pathways, ultimately resulting in reduced expression of matrix metalloproteinases (MMPs), such as MMP-2. These MMPs are crucial for the degradation of the extracellular matrix, a key step in cancer cell invasion and metastasis.





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References

- 1. molnova.cn [molnova.cn]
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